

# An In-depth Technical Guide to 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

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## Compound of Interest

Compound Name:	3-Chloro-4-hydroxy-5-methoxybenzaldehyde
Cat. No.:	B094699

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**, a significant organic compound with potential applications in pharmaceutical and chemical synthesis. This document outlines its molecular characteristics, a detailed synthesis protocol, and a logical workflow for its preparation.

## Core Molecular and Physical Data

Quantitative data for **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**, also known as 5-chlorovanillin, are summarized below. These properties are fundamental for its application in experimental research and synthesis.

Property	Value	Source
Molecular Formula	C8H7ClO3	<a href="#">[1]</a>
Molecular Weight	186.59 g/mol	<a href="#">[1]</a>
CAS Registry Number	19463-48-0	<a href="#">[1]</a>
Canonical SMILES	O=CC1=CC(Cl)=C(O)C(OC)=C1	<a href="#">[1]</a>
InChIKey	ONIVKFDMVLVBDRK-UHFFFAOYSA-N	<a href="#">[1]</a>

## Experimental Protocols

The synthesis of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** can be achieved through various synthetic routes. Below is a detailed protocol for a common laboratory-scale synthesis.

### Synthesis of 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

This protocol details a multi-step synthesis starting from a commercially available precursor.

#### Materials:

- 3-Chloro-4-hydroxybenzaldehyde
- Allyl bromide
- Potassium carbonate (K2CO3)
- Acetone
- Sodium borohydride acetate (NaBH(OAc)3)
- Morpholine
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh3)4)

- Methanol
- Ethyl acetate
- n-Hexane
- Argon or Nitrogen gas
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography column)

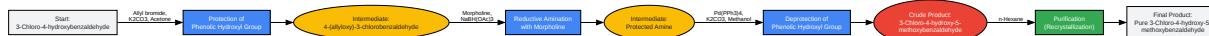
**Procedure:**

- Protection of the Phenolic Hydroxyl Group:
  - In a round-bottom flask, dissolve 3-Chloro-4-hydroxybenzaldehyde in acetone.
  - Add potassium carbonate to the solution.
  - To this stirred mixture, add allyl bromide.
  - Reflux the reaction mixture under an inert atmosphere (Argon or Nitrogen) for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, cool the mixture to room temperature and filter to remove the inorganic salts.
  - Concentrate the filtrate under reduced pressure to obtain the crude 4-(allyloxy)-3-chlorobenzaldehyde.
  - Purify the crude product by column chromatography.
- Reductive Amination:
  - Dissolve the purified 4-(allyloxy)-3-chlorobenzaldehyde in a suitable solvent such as dichloromethane.
  - Add morpholine to the solution.

- Slowly add sodium borohydride acetate ( $\text{NaBH}(\text{OAc})_3$ ) to the reaction mixture.
- Stir the reaction at room temperature until the starting material is consumed, as indicated by TLC.
- Quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent like ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate and concentrate under reduced pressure.
- Deprotection of the Phenolic Hydroxyl Group:
  - Dissolve the product from the previous step in methanol.
  - Add potassium carbonate and a catalytic amount of tetrakis(triphenylphosphine)palladium(0).
  - Stir the mixture at room temperature under an inert atmosphere for a few hours.
  - Monitor the deprotection reaction by TLC.
  - Once the reaction is complete, filter the mixture and concentrate the filtrate.
  - Acidify the residue with a dilute acid (e.g., 1M HCl) to a neutral pH.
  - The resulting solid precipitate is the crude **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**.
- Purification:
  - The crude product can be purified by recrystallization from a suitable solvent system, such as n-hexane, to yield the final product.

## Logical and Experimental Workflows

To facilitate a clearer understanding of the synthesis process, the following diagram illustrates the logical workflow from the starting material to the final purified product.



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## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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